

2,6-Diaminophenol: A Versatile Building Block in Modern Organic Synthesis

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Compound of Interest

Compound Name: 2,6-Diaminophenol

Cat. No.: B1348841

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

2,6-Diaminophenol is a highly functionalized aromatic compound that serves as a pivotal building block in a multitude of synthetic applications. Its unique structure, featuring two amino groups and a hydroxyl group positioned on a benzene ring, offers a rich platform for constructing complex molecular architectures. This guide provides a comprehensive overview of the chemical properties, synthetic utility, and experimental protocols associated with **2,6-diaminophenol**, with a focus on its applications in the synthesis of dyes, polymers, and heterocyclic compounds relevant to the pharmaceutical and materials science industries.

Physicochemical Properties

A summary of the key physicochemical properties of **2,6-diaminophenol** is presented in the table below. These properties are essential for its handling, storage, and application in various chemical reactions.

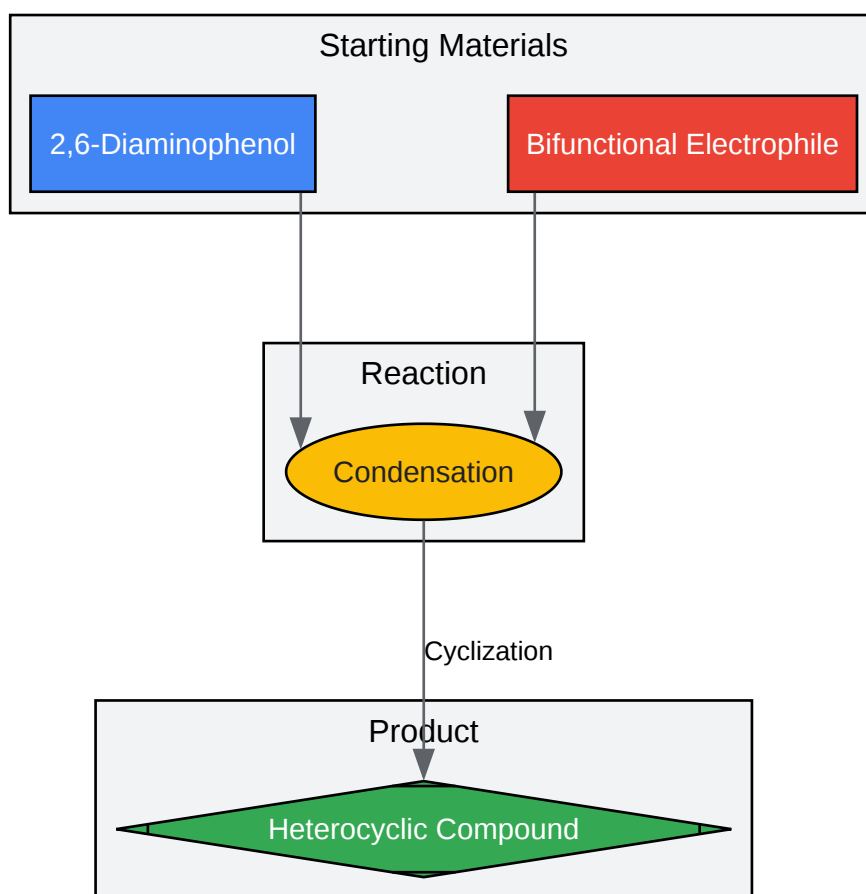
Property	Value	Reference
CAS Number	22440-82-0	[1] [2] [3] [4] [5]
Molecular Formula	C ₆ H ₈ N ₂ O	[1] [2] [3] [5]
Molecular Weight	124.14 g/mol	[1] [2] [3] [5]
Boiling Point	295.4 ± 30.0 °C (Predicted)	[1]
Density	1.343 ± 0.06 g/cm ³ (Predicted)	[1]
Storage Temperature	2-8°C	[1]

Core Applications in Organic Synthesis

The strategic placement of two nucleophilic amino groups and a phenolic hydroxyl group makes **2,6-diaminophenol** a versatile precursor for a range of organic transformations. Its primary applications lie in the synthesis of heterocyclic compounds, azo dyes, and high-performance polymers.

Synthesis of Heterocyclic Compounds

The adjacent amino and hydroxyl functionalities in aminophenol derivatives are foundational for the synthesis of various heterocyclic systems.[\[6\]](#) These structures are often the core of many drug molecules.[\[7\]](#) **2,6-Diaminophenol**, with its additional amino group, provides a pathway to more complex and diverse heterocyclic scaffolds. The general approach involves the condensation of the diaminophenol with bifunctional electrophiles, leading to the formation of fused ring systems.

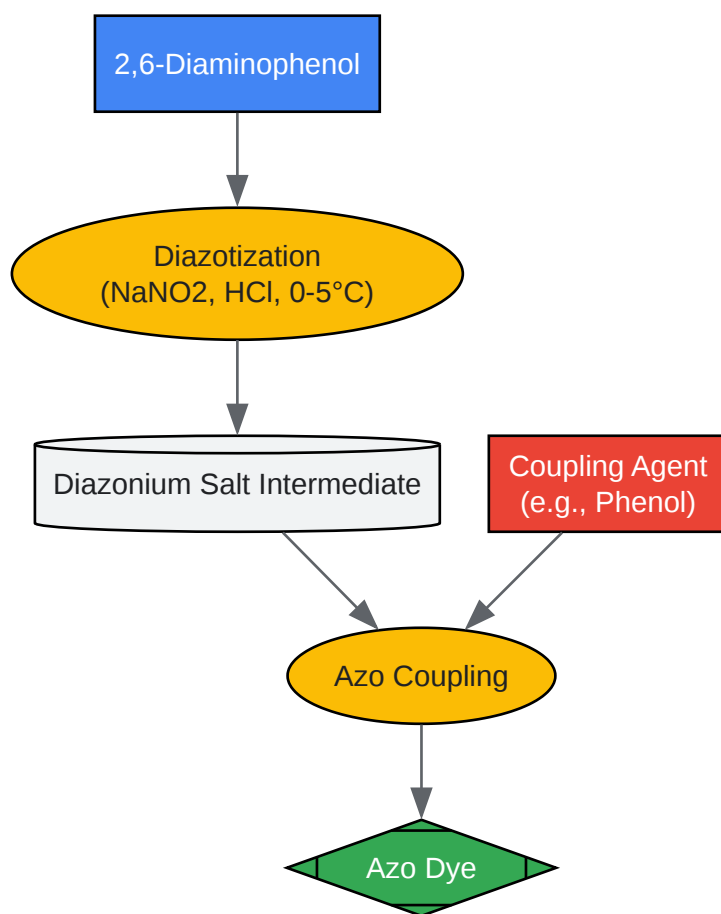


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Caption: General synthesis of heterocycles from **2,6-diaminophenol**.

Application in Dye Synthesis

Aminophenol derivatives are crucial precursors in the manufacturing of a wide spectrum of dyes, including azo dyes.[6][7] The amino groups of **2,6-diaminophenol** can be readily diazotized and subsequently coupled with various aromatic compounds to produce a diverse range of colors.[8] This process allows for the fine-tuning of the dye's properties, such as shade and fastness.[6]

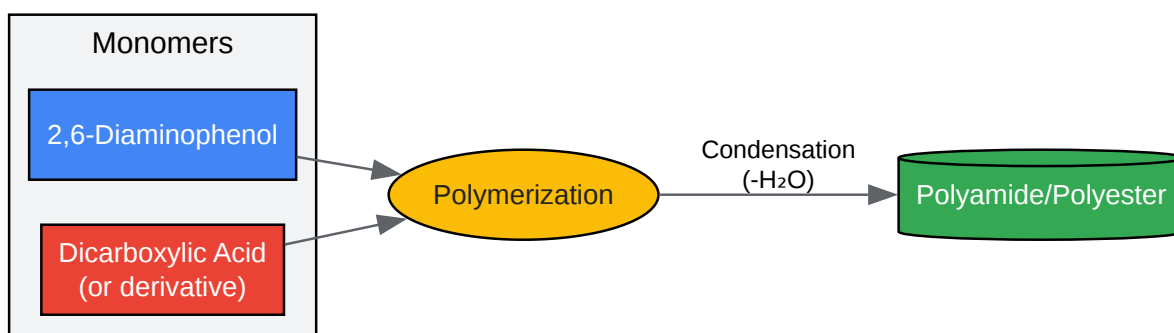


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Caption: Workflow for the synthesis of an azo dye.

Role in Polymer Chemistry

2,6-Diaminophenol can act as a monomer in condensation polymerization reactions to produce high-performance polymers.[8] The presence of three reactive sites allows for the formation of cross-linked or branched polymers with enhanced thermal and mechanical properties. For instance, it can be used in the synthesis of polyanilines and polybenzoxazoles, which are known for their stability and conductivity.[8][9][10]



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Caption: General scheme for condensation polymerization.

Experimental Protocols

The following protocols provide detailed methodologies for key synthetic transformations involving aminophenol derivatives.

Protocol 1: Synthesis of an Azo Dye from an Aminophenol Derivative

This protocol outlines a general two-step process for the synthesis of an azo dye, involving the diazotization of an aminophenol derivative followed by coupling with an aromatic compound.[6]

Materials and Equipment:

- **2,6-Diaminophenol**
- Sodium nitrite (NaNO₂)
- Concentrated hydrochloric acid (HCl)
- Coupling agent (e.g., phenol, aniline)
- Sodium carbonate (Na₂CO₃)
- Ice bath

- Magnetic stirrer and stir bar
- Beakers
- Büchner funnel and filter paper

Procedure:

Step 1: Diazotization

- Dissolve the **2,6-diaminophenol** (10 mmol) in a mixture of concentrated HCl (10 mL) and water (50 mL) in a 250 mL beaker.
- Cool the solution to 0-5 °C in an ice bath with constant stirring.
- In a separate beaker, prepare a solution of sodium nitrite (20 mmol, 1.38 g) in 20 mL of cold water.
- Add the sodium nitrite solution dropwise to the cold diaminophenol solution over 20-30 minutes, ensuring the temperature remains below 5 °C.
- Stir the mixture for an additional 30 minutes at 0-5 °C to complete the diazotization process.

Step 2: Azo Coupling

- In a separate beaker, dissolve the coupling agent (20 mmol) and sodium carbonate (10 g) in 100 mL of water.
- Cool this solution in an ice-salt bath.
- Slowly add the cold diazonium salt solution from Step 1 to the coupling agent solution with vigorous stirring.
- Continue stirring the reaction mixture in the ice bath for two hours.
- Collect the precipitated azo dye by suction filtration using a Büchner funnel.

- Wash the residue first with cold water, then with a small amount of cold methanol, and allow it to dry.
- The crude product can be recrystallized from a suitable solvent, such as a DMF-ethanol mixture, for purification.[\[11\]](#)

Protocol 2: Synthesis of 2-Amino-4-nitrophenol

This protocol describes the selective reduction of one nitro group in 2,4-dinitrophenol to yield 2-amino-4-nitrophenol, a related substituted aminophenol.[\[12\]](#)

Materials and Equipment:

- 2,4-Dinitrophenol
- Ammonium chloride (NH_4Cl)
- Concentrated aqueous ammonia (approx. 28%)
- Fused sodium sulfide (60%)
- Glacial acetic acid
- Activated carbon (Norit)
- Three-necked flask, reflux condenser, stirrer, and thermometer
- Steam bath
- Heated Büchner funnel

Procedure:

- In a 5-L three-necked flask, place 300 g (1.63 moles) of 2,4-dinitrophenol and 2.5 L of water.
- Equip the flask with a stirrer, reflux condenser, and a thermometer.
- Start the stirrer and add 600 g (11.6 moles) of ammonium chloride and 100 mL of concentrated aqueous ammonia.

- Heat the mixture to 85 °C using a steam bath.
- Turn off the steam and allow the mixture to cool. When the temperature reaches 70 °C, begin adding 700 g (5.4 moles) of 60% fused sodium sulfide in portions of about 100 g every 5 minutes.
- Maintain the reaction temperature between 80-85 °C by adjusting the addition rate or cooling the flask.
- After all the sodium sulfide has been added, heat the mixture at 85 °C for an additional 15 minutes.
- Filter the hot reaction mixture through a preheated Büchner funnel.
- Cool the hot filtrate overnight.
- Filter the resulting crystals and press them to remove excess liquid.
- Dissolve the solid in 1.5 L of boiling water and acidify the solution with glacial acetic acid.
- Add 10 g of activated carbon, heat the solution, and filter it while hot.
- Cool the filtrate to 20 °C to crystallize the product.
- Collect the brown crystals of 2-amino-4-nitrophenol and dry them. The yield is typically in the range of 64-67%.[\[12\]](#)

Quantitative Data Summary

The following table summarizes representative quantitative data for reactions involving aminophenol derivatives, providing a basis for comparison and experimental design.

Reaction Type	Reactants	Coupling Component	Solvent	Yield	Reference
Azo Dye Synthesis	2,6-Diaminoanthraquinone	Phenol	Water/H ₂ SO ₄	75%	[11]
Azo Dye Synthesis	2,6-Diaminoanthraquinone	Aniline	Water/H ₂ SO ₄	65%	[11]
Azo Dye Synthesis	2,6-Diaminoanthraquinone	Anisole	Water/H ₂ SO ₄	64%	[11]
Selective Reduction	2,4-Dinitrophenol	Sodium Sulfide	Water	64-67%	[12]

Conclusion

2,6-Diaminophenol is a valuable and versatile building block in organic synthesis. Its trifunctional nature allows for the efficient construction of a wide range of molecular structures, from complex heterocyclic systems to vibrant dyes and robust polymers. The experimental protocols and quantitative data presented in this guide serve as a practical resource for researchers and professionals in drug development and materials science, enabling the exploration of new synthetic pathways and the creation of novel functional molecules.

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